

Technical Guide to the Safe Handling of 1-Bromoicosane-d3

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Compound of Interest

Compound Name: 1-Bromoicosane-d3

Cat. No.: B15554735

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromoicosane-d3** is publicly available. This guide is compiled from data on 1-Bromoicosane and other long-chain alkyl bromides. The safety and handling precautions for deuterated compounds are generally considered to be the same as for their non-deuterated counterparts. This document is intended for use by trained professionals in a laboratory or industrial setting.

Section 1: Chemical Identification and Physical Properties

1-Bromoicosane is a long-chain alkyl bromide. While specific data for the deuterated form (d3) is not available, the physical properties are expected to be very similar to the non-deuterated form. Long-chain alkyl bromides are generally characterized as waxy solids or liquids with low volatility. They have limited solubility in water but are soluble in many organic solvents.

Table 1: Physical and Chemical Properties of 1-Bromoicosane and Related Compounds

Property	1-Bromoicosane	1-Bromohexadecane	1-Bromooctadecane
CAS Number	4276-49-7[1][2][3][4]	112-82-3	112-89-0
Molecular Formula	C20H41Br[1][2][3][4]	C16H33Br	C18H37Br
Molecular Weight	361.44 g/mol [2][3][4]	305.34 g/mol	333.39 g/mol
Appearance	White powder[1]	Colorless liquid	Solid
Melting Point	36-38 °C	17.3 °C	28-30 °C
Boiling Point	224 °C at 10 mmHg	336 °C	210 °C at 15 mmHg
Flash Point	>110 °C	177 °C	>110 °C
Density	No data available	0.989 g/cm ³	0.976 g/cm ³
Water Solubility	Insoluble	Low solubility	Insoluble

Section 2: Hazard Identification and Toxicological Information

Long-chain alkyl bromides are generally considered to be of low acute toxicity. However, they can cause skin and eye irritation upon contact. Inhalation of vapors or dust may cause respiratory tract irritation. The toxicological properties of 1-Bromoicosane have not been fully investigated. As a general class, bromoalkanes may be harmful if swallowed, inhaled, or absorbed through the skin.

Table 2: GHS Hazard Statements for Related Alkyl Bromides

Compound	Hazard Statements
1-Bromohexane	Flammable liquid and vapor. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. Toxic to aquatic life with long lasting effects.[5][6]
1-Bromooctane	Combustible liquid. Very toxic to aquatic life with long lasting effects.
General Alkyl Bromides	May cause skin and eye irritation. Vapors can irritate the respiratory system.

Based on the available data, it is prudent to handle **1-Bromoicosane-d3** as a substance that may cause skin, eye, and respiratory irritation.

Section 3: Experimental Protocols

Detailed experimental protocols involving **1-Bromoicosane-d3** are not available within safety data sheets. Users should consult relevant scientific literature for specific experimental procedures and conduct a thorough risk assessment before use.

Section 4: Safe Handling and Storage

Handling:

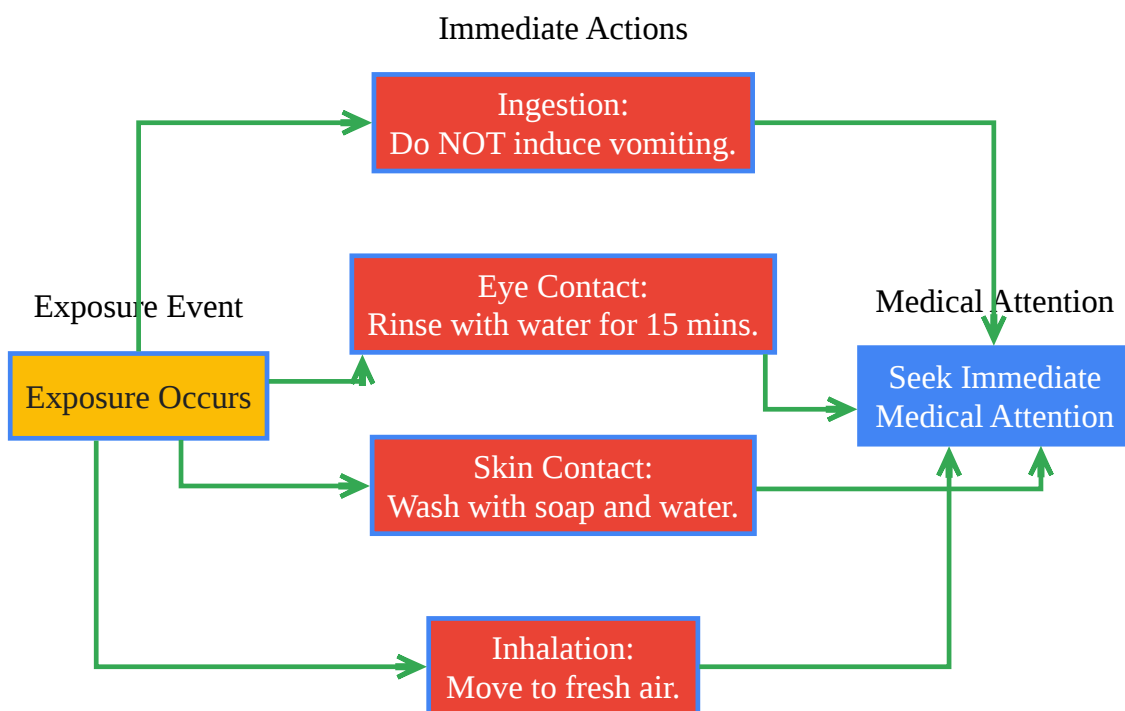
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses or goggles, and a lab coat.
- Avoid breathing dust or vapors.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Section 5: First-Aid and Emergency Procedures

In the event of exposure, follow these first-aid measures and seek medical attention.



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First-Aid Response Workflow

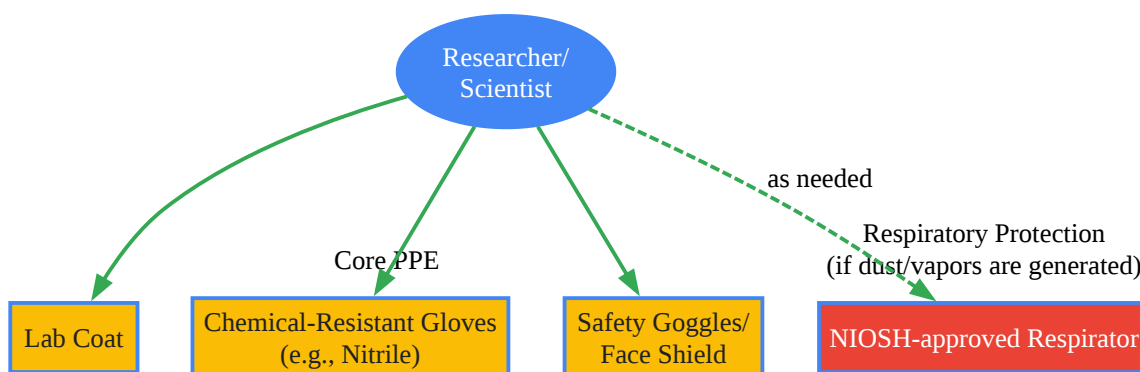
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: Thermal decomposition can produce carbon oxides and hydrogen bromide gas.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Section 6: Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **1-Bromoicosane-d3**.

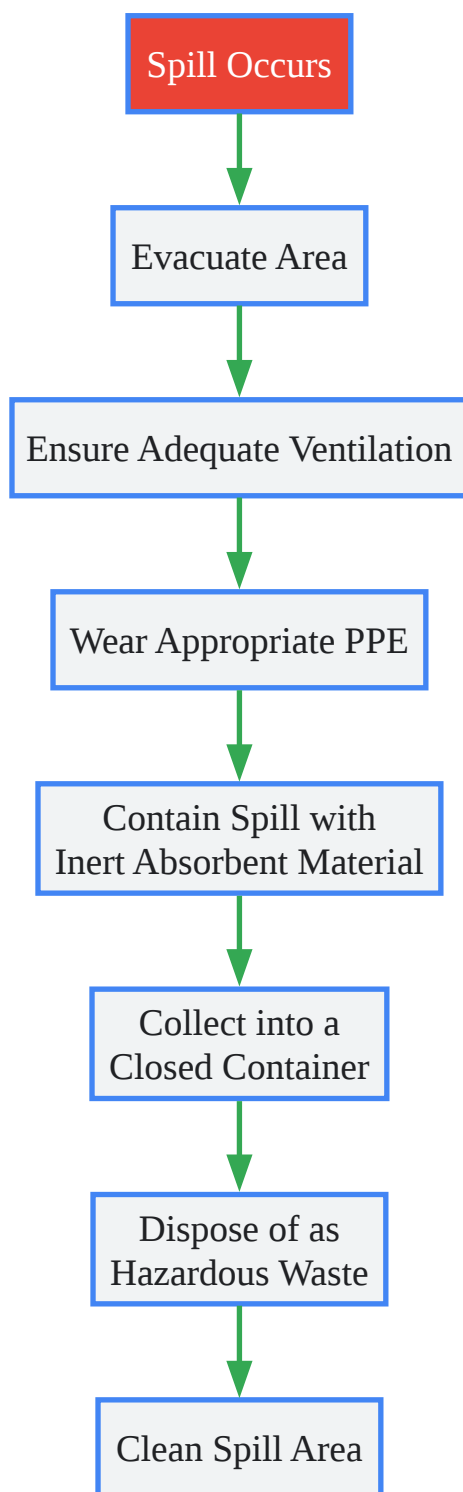


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Personal Protective Equipment (PPE) Guidelines

Section 7: Accidental Release Measures

In the case of a spill, follow the procedure outlined below.



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Chemical Spill Response Procedure

Environmental Precautions:

- Do not let the product enter drains.
- Prevent further leakage or spillage if safe to do so.

Section 8: Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not dispose of it with normal household waste. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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